

chemical structure of 2,2-dimethylpropyl 4-bromobenzenesulfonate

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Compound of Interest

Compound Name: Neopentyl 4-bromobenzenesulfonate

Cat. No.: B173541

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Technical Guide: 2,2-dimethylpropyl 4-bromobenzenesulfonate

For Researchers, Scientists, and Drug Development Professionals

Introduction

This document provides a comprehensive overview of 2,2-dimethylpropyl 4-bromobenzenesulfonate, a key intermediate in organic synthesis. This technical guide includes its chemical structure, physicochemical properties, a detailed experimental protocol for its synthesis, and a visual representation of the synthesis workflow.

Chemical Structure and Properties

2,2-dimethylpropyl 4-bromobenzenesulfonate, also known as **neopentyl 4-bromobenzenesulfonate**, is an organic compound with the molecular formula $C_{11}H_{15}BrO_3S$. Its structure features a neopentyl group attached to a 4-bromobenzenesulfonate functional group.

Structure:

Physicochemical Data:

| Property | Value | Reference |
|-------------------|--|-----------|
| Molecular Formula | C ₁₁ H ₁₅ BrO ₃ S | [1][2] |
| Molecular Weight | 307.21 g/mol | [2][3] |
| IUPAC Name | 2,2-dimethylpropyl 4-bromobenzenesulfonate | [2] |
| CAS Number | 19053-29-9 | |
| Canonical SMILES | C1=CC(=CC=C1S(=O)(=O)OCC(C)(C)C)Br | |
| InChI Key | PVJBARUAGAVJSY-UHFFFAOYSA-N | [3] |

Synthesis

Experimental Protocol: Synthesis of 2,2-dimethylpropyl 4-bromobenzenesulfonate

This protocol is adapted from established synthetic methods.

Materials:

- 4-bromobenzenesulfonyl chloride
- Neopentyl alcohol (2,2-dimethyl-1-propanol)
- Pyridine
- Ethyl acetate
- Saturated aqueous sodium bicarbonate
- 0.05 N aqueous hydrochloric acid
- Brine (saturated aqueous sodium chloride)

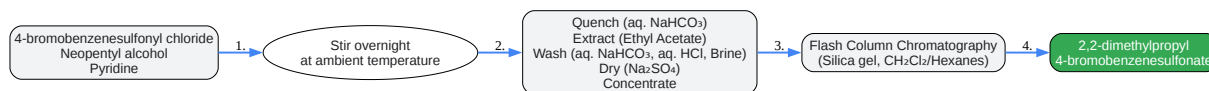
- Sodium sulfate (anhydrous)
- Silica gel
- Dichloromethane
- Hexanes

Procedure:

- To a round bottom flask, add 4-bromobenzenesulfonyl chloride (1.0 eq) and pyridine (as solvent).
- With stirring at ambient temperature, add neopentyl alcohol (1.5 eq).
- Stir the reaction mixture overnight at ambient temperature.
- Quench the reaction by adding saturated aqueous sodium bicarbonate.
- Extract the product with ethyl acetate.
- Combine the organic extracts and wash sequentially with saturated aqueous sodium bicarbonate, 0.05 N aqueous hydrochloric acid, and brine.
- Dry the organic layer over anhydrous sodium sulfate.
- Concentrate the solution in vacuo to yield the crude product.
- Purify the crude product by flash column chromatography on silica gel, eluting with a gradient of 30%-50% dichloromethane in hexanes.

Expected Yield: Approximately 85%.

Synthesis Workflow



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Caption: Synthesis workflow for 2,2-dimethylpropyl 4-bromobenzenesulfonate.

Spectroscopic Data

Detailed experimental spectroscopic data (^1H NMR, ^{13}C NMR, IR, Mass Spectrometry) for 2,2-dimethylpropyl 4-bromobenzenesulfonate were not available in the public domain at the time of this report. Researchers are advised to acquire this data upon synthesis and purification for full characterization.

Applications in Research and Drug Development

Sulfonate esters, such as 2,2-dimethylpropyl 4-bromobenzenesulfonate, are versatile intermediates in organic synthesis. The bromobenzenesulfonate group is an excellent leaving group, making this compound a useful reagent for the introduction of the neopentyl group in various molecules. This is particularly relevant in the synthesis of complex organic molecules and in the development of new pharmaceutical compounds where the sterically hindered neopentyl group can be used to modulate the pharmacological properties of a drug candidate.

Safety Information

For research use only. Not for human or veterinary use. Standard laboratory safety precautions should be taken when handling this chemical. This includes the use of personal protective equipment such as gloves, safety glasses, and a lab coat. All manipulations should be carried out in a well-ventilated fume hood.

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